

Homoplantagin in traditional Chinese medicine

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Homoplantagin

CAS No.: 17680-84-1

Cat. No.: S624930

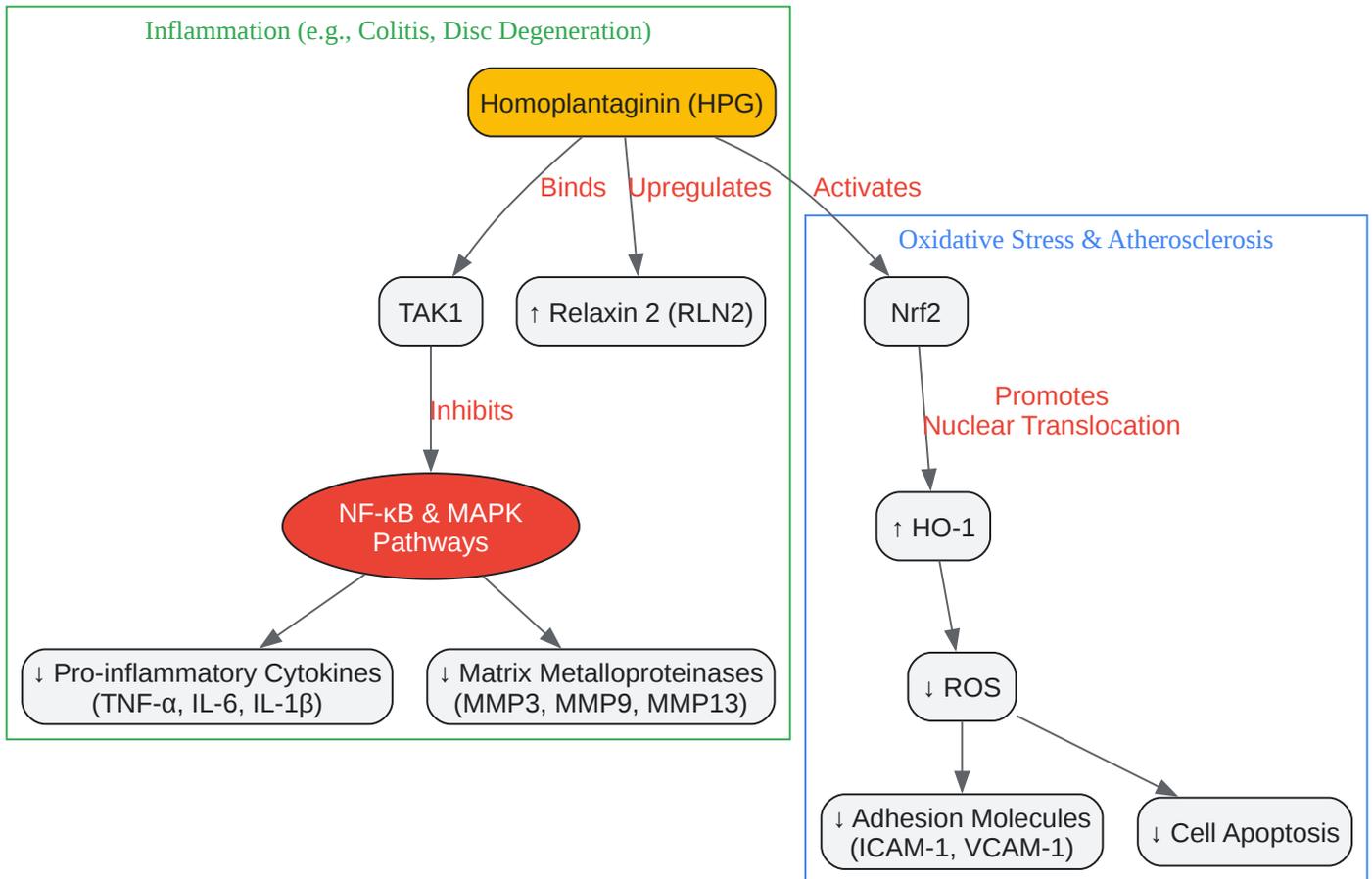
[Get Quote](#)

Pharmacological Mechanisms & Targets

Extensive in vitro and in vivo studies have elucidated several key molecular mechanisms behind **homoplantagin**'s biological effects.

Pharmacological Action	Studied Disease Model	Molecular Targets & Pathways
Anti-inflammatory	Ulcerative Colitis [1]	Targets MMP9, upregulates RLN2, inhibits pro-inflammatory cytokines (TNF- α , IL-1 β , IL-6, IFN- γ) [1] [2]
Anti-inflammatory	Intervertebral Disc Degeneration [3] [4]	Binds TAK1, inhibits NF- κ B and MAPK pathways, reduces MMPs, increases extracellular matrix synthesis [3] [4]
Antioxidant & Anti-atherosclerotic	Atherosclerosis [5]	Activates Nrf2, promotes its nuclear translocation, upregulates HO-1, inhibits ROS/ERK/NF- κ B pathway [5]
Endothelial Protection	Endothelial Cell Injury [5]	Reduces oxLDL-induced apoptosis, inhibits adhesion molecules (ICAM-1, VCAM-1) [5]

These mechanisms can be visualized in the following pathway diagram:



[Click to download full resolution via product page](#)

Summary of **Homoplantaginin's** Key Molecular Mechanisms.

Detailed Experimental Protocols

For researchers looking to validate these findings, here is a summary of key methodological details from the cited studies.

Experimental Area	Key Protocol Details
In Vivo Model (Colitis)	Animal: Female C57BL/6J mice (6-8 weeks). Model Induction: 2.5% DSS in drinking water for 7 days, then normal water for 3 days. Dosing: Homoplantagin (12.5, 25, 50 mg/kg) or 5-ASA (200 mg/kg) orally administered from day 1 to 10. Assessment: Disease Activity Index (DAI), colon length, histopathology (H&E staining), MPO activity [1] [2].
In Vivo Model (Atherosclerosis)	Animal: apoE ^{-/-} mice on high-fat diet. Dosing: Intraperitoneal injection of homoplantagin for 8 weeks. Assessment: Plaque area (Oil Red O), collagen content, macrophage infiltration, TUNEL assay for apoptosis [5].

| **Molecular Target Validation** | **Techniques:** • **Molecular Docking & Bioinformatics:** Target prediction using CTD, SwissTargetPrediction; disease targets from GeneCards, OMIM; PPI network via STRING [1]. • **Microscale Thermophoresis (MST):** Validated direct binding between **homoplantagin** and MMP9 protein [1] [2]. • **Cellular Thermal Shift Assay (CETSA):** Validated direct binding to TAK1 protein [4]. || **Cell-based Assays (General)** | **Cell Lines:** Primary nucleus pulposus cells [3], HUVECs [5]. **Treatment:** Inflammation induced by TNF- α or oxLDL. **Viability:** CCK-8 assay. **Gene/Protein Expression:** qRT-PCR, Western Blot. **Pathway Analysis:** Immunofluorescence for protein localization (e.g., Nrf2, NF- κ B) [5] [3]. |

Drug Development Considerations

From a pharmaceutical science perspective, **homoplantagin** faces a key challenge of **low oral bioavailability** (approximately 4.02% in rats) [6]. This is attributed to its metabolism; after oral administration, a significant portion is hydrolyzed to its aglycone, hispidulin, by intestinal bacteria [6]. Its absorption in the intestines occurs primarily via passive transport [6].

To address this, semi-synthesis from the more readily available flavonoid **scutellarin** provides a viable path to obtain sufficient quantities for further research and development [7].

Conclusion and Future Directions

In summary, **homoplantagin** is a promising multi-target natural product. Future research should focus on:

- **Optimizing Delivery:** Developing novel formulations (e.g., nanoparticles, liposomes) to improve its oral bioavailability.
- **Target Validation:** Further confirming its primary targets and exploring potential off-target effects.
- **Clinical Translation:** Conducting rigorous preclinical toxicology and pharmacokinetic studies to pave the way for clinical trials.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Homoplantagin inhibits the progression of ulcerative ... [pmc.ncbi.nlm.nih.gov]
2. Homoplantagin inhibits the progression of ulcerative ... [frontiersin.org]
3. Homoplantagin exerts therapeutic effects on ... [pmc.ncbi.nlm.nih.gov]
4. Homoplantagin alleviates intervertebral disc ... [sciencedirect.com]
5. PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]
6. Pharmacokinetics of homoplantagin in rats following ... [sciencedirect.com]
7. Semi-synthesis of a series natural flavonoids and ... [sciencedirect.com]

To cite this document: Smolecule. [Homoplantagin in traditional Chinese medicine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b624930#homoplantagin-in-traditional-chinese-medicine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com